

EB-47 dihydrochloride long-term storage conditions

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Compound of Interest

Compound Name: EB-47 dihydrochloride

Cat. No.: B15585080

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Technical Support Center: EB-47 Dihydrochloride

Welcome to the technical support center for **EB-47 dihydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the long-term storage, handling, and use of **EB-47 dihydrochloride** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid EB-47 dihydrochloride?

A1: For long-term stability, solid **EB-47 dihydrochloride** should be stored at -20°C.^{[1][2]} One supplier suggests that the compound is stable for at least four years under these conditions.^[1] Another supplier recommends storing the solid at 4°C, sealed and away from moisture.^[3] To ensure maximum stability, it is recommended to follow the storage temperature provided on the product's certificate of analysis.

Q2: How should I store stock solutions of EB-47 dihydrochloride?

A2: Stock solutions of **EB-47 dihydrochloride** should be aliquoted to avoid repeated freeze-thaw cycles and stored under the following conditions[4]:

- -80°C: Stable for up to 6 months.
- -20°C: Stable for up to 1 month.

Always ensure the solutions are stored in tightly sealed containers to protect from moisture.[4]

Q3: What solvents can I use to dissolve **EB-47 dihydrochloride**?

A3: **EB-47 dihydrochloride** has good solubility in several common laboratory solvents. It is important to use a newly opened, anhydrous solvent, especially with DMSO, as it is hygroscopic and the presence of water can affect solubility.[4]

Solvent	Solubility	Notes
DMSO	≥ 62.5 mg/mL (102.38 mM)	Sonication may be required.[1] [4]
Water	≥ 33.33 mg/mL (54.60 mM)	Sonication may be required.[4]

Q4: Is **EB-47 dihydrochloride** sensitive to light?

A4: While specific photostability studies for **EB-47 dihydrochloride** are not readily available, it is general best practice to protect all research compounds from prolonged light exposure. Store the solid compound and any solutions in light-protecting containers (e.g., amber vials) or in the dark.

Troubleshooting Guide

This guide addresses potential issues you may encounter during your experiments with **EB-47 dihydrochloride**.

Issue	Potential Cause(s)	Recommended Action(s)
Compound precipitation in cell culture media	- The final concentration of the organic solvent (e.g., DMSO) in the media is too high. - The compound's solubility limit in the aqueous media has been exceeded.	- Ensure the final DMSO concentration in your cell culture media is low (typically $\leq 0.1\%$) to avoid solvent toxicity and precipitation. - Prepare a more dilute stock solution to minimize the volume of organic solvent added to the aqueous media. - If using an aqueous stock solution, ensure it is sterile-filtered before adding to the cell culture media.[4]
Inconsistent or lower-than-expected activity	- Improper storage leading to degradation of the compound. - Repeated freeze-thaw cycles of stock solutions. - Inaccurate concentration of the stock solution.	- Verify that the solid compound and stock solutions have been stored at the recommended temperatures. - Always aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.[4] - Re-measure the concentration of your stock solution using a reliable method. Prepare fresh stock solutions if in doubt.

Cell toxicity not related to PARP inhibition

- High concentration of the compound leading to off-target effects. - Solvent toxicity.

- Perform a dose-response experiment to determine the optimal concentration range for your specific cell line and assay. - Always include a vehicle control (media with the same concentration of solvent used to dissolve the compound) in your experiments to account for any solvent-induced effects.

Experimental Protocols

Preparation of Stock and Working Solutions

1. Stock Solution Preparation (e.g., 10 mM in DMSO): a. Weigh out a precise amount of **EB-47 dihydrochloride** solid. b. Calculate the required volume of DMSO to achieve a 10 mM concentration (Molecular Weight: 610.45 g/mol). c. Add the DMSO to the solid compound. d. If needed, use sonication to fully dissolve the compound.^[4] e. Aliquot the stock solution into single-use, light-protecting tubes and store at -20°C or -80°C.

2. Preparation of Working Solutions for In Vitro Assays: a. Thaw a single aliquot of the stock solution. b. Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or assay buffer. c. Mix thoroughly by gentle vortexing or pipetting. d. Use the working solution immediately.

3. Preparation of Working Solutions for In Vivo Experiments:

For in vivo applications, several formulations can be used. It is recommended to prepare these solutions fresh on the day of use.^[4]

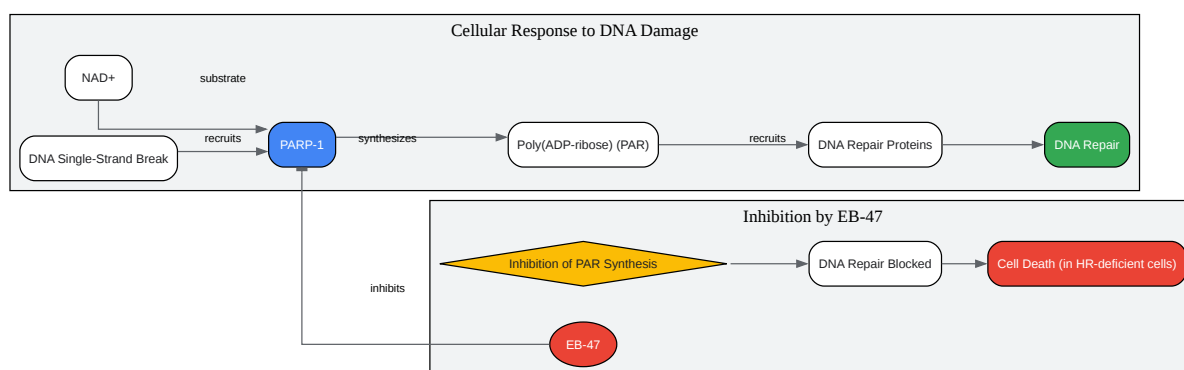
- Formulation 1 (Saline-based):

- Add each solvent in the following order: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[4]

- This formulation should yield a clear solution with a solubility of ≥ 2.5 mg/mL.[4]
- Formulation 2 (SBE- β -CD-based):
 - Add each solvent in the following order: 10% DMSO and 90% (20% SBE- β -CD in Saline). [4]
 - This should result in a clear solution with a solubility of ≥ 2.5 mg/mL.[4]
- Formulation 3 (Corn Oil-based):
 - Add each solvent in the following order: 10% DMSO and 90% Corn Oil.[4]
 - This formulation should provide a clear solution with a solubility of ≥ 2.5 mg/mL.[4]

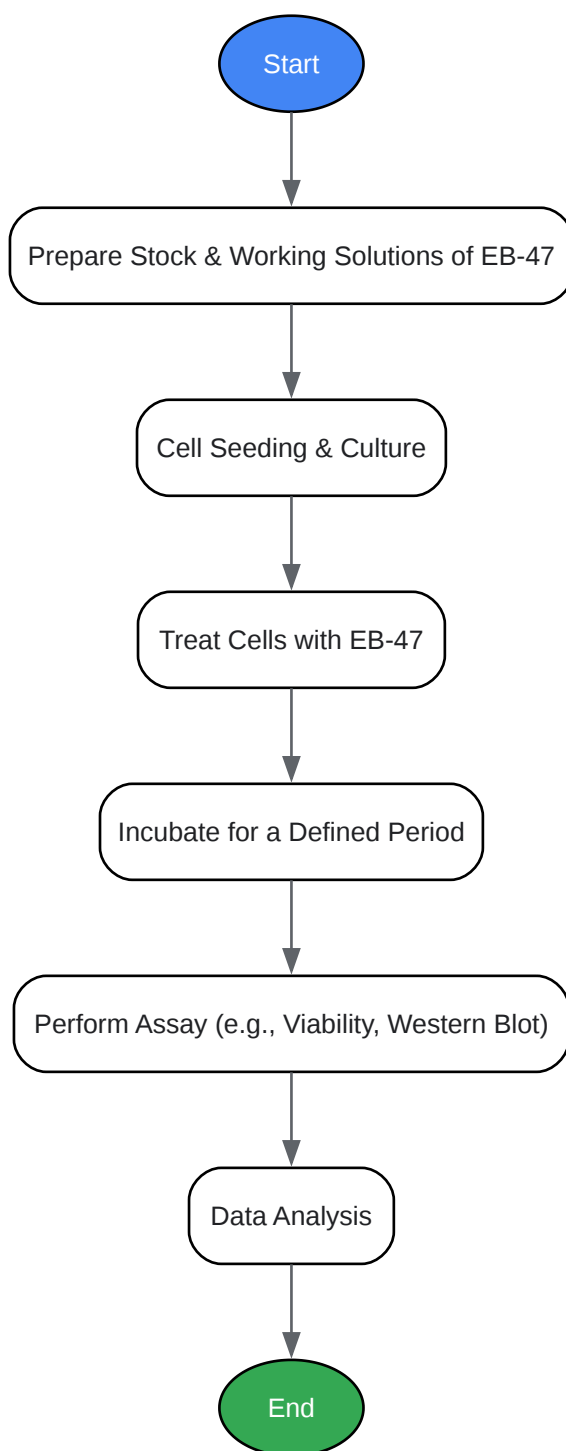
If precipitation occurs during the preparation of any of these formulations, gentle heating and/or sonication can be used to aid dissolution.[4]

Visualizations



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Caption: PARP-1 signaling in DNA repair and its inhibition by EB-47.



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Caption: General experimental workflow for in vitro studies with EB-47.

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References

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